

Moxidectin vs ivermectin toxicity dung beetles

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Compound Focus: Moxidectin

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Comparative Toxicity at a Glance

Toxicity Parameter	Ivermectin (IVM)	Moxidectin (MOX)	Toxicity Ratio (IVM:MOX)	Test Organism
Antennal Response (IC50 - Me3N) [1]	8.16 $\mu\text{g kg}^{-1}$	48.40 $\mu\text{g kg}^{-1}$	~6 times more toxic	<i>Scarabaeus cicatricosus</i> (adult)
Antennal Response (IC50 - NH3) [1]	16.67 $\mu\text{g kg}^{-1}$	98.74 $\mu\text{g kg}^{-1}$	~6 times more toxic	<i>Scarabaeus cicatricosus</i> (adult)
Pre-Lethal Paralysis (pLC50) [1]	0.45 $\mu\text{g g}^{-1}$	2.70 $\mu\text{g g}^{-1}$	~6 times more toxic	<i>Scarabaeus cicatricosus</i> (adult)
Metabolic Rate (IC50) [2]	0.24 $\mu\text{g g}^{-1}$	Not tested	-	<i>Ateuchetus cicatricosus</i> (adult)
Larval Mortality (LC50) [1]	~5 times more toxic [1]	(Reference value)	~5 times more toxic	<i>Agrilinus constans</i> (larvae)

Detailed Experimental Protocols

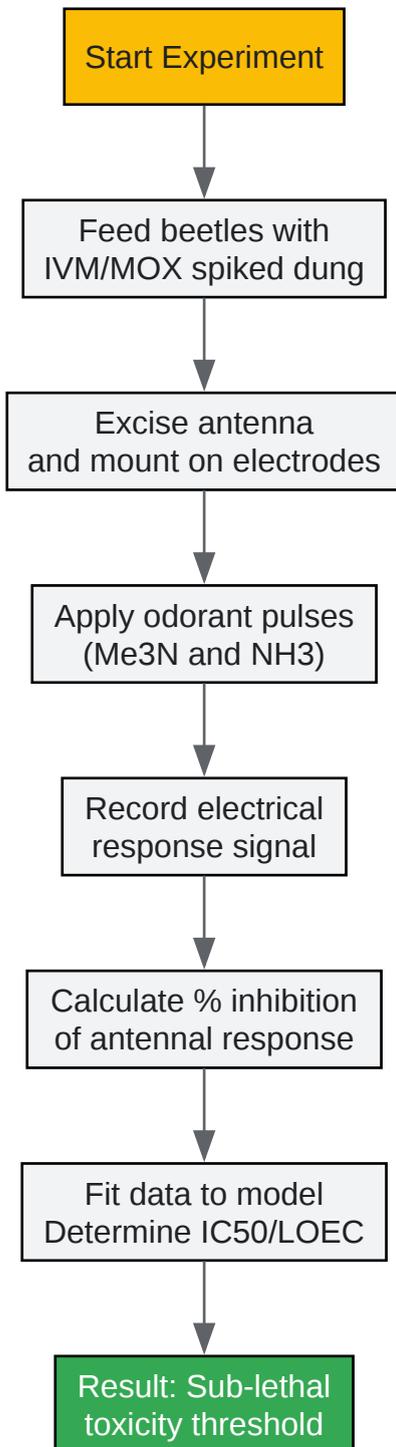
The data in the summary table is derived from standardized ecotoxicological tests designed to measure both sub-lethal (physiological) and pre-lethal (behavioral) effects.

Electroantennography (EAG) - Sub-lethal Effects

This protocol assesses the damage to the dung beetles' sensory nervous system by measuring the inhibition of their antennal (olfactory) response [1].

- **Objective:** To determine the sub-lethal toxicity of IVM and MOX by evaluating their impact on the olfactory function of dung beetle antennae [1].
- **Test Organism:** Adult individuals of a model dung beetle species (e.g., *Scarabaeus cicatricosus*) [1].
- **Dosing:** Beetles are fed dung spiked with a range of known concentrations of IVM or MOX [1].
- **Procedure:**
 - An antenna is excised from a treated beetle and mounted between two electrodes.
 - The antenna is exposed to controlled pulses of two specific odorants: **trimethylamine (Me3N)** and **ammonia (NH3)**.
 - The electrical response of the antenna to these olfactory stimuli is recorded and measured.
- **Data Analysis:** The percentage inhibition of the antennal response is calculated for each concentration. Data is fitted to log(inhibitor) vs. response models to interpolate the **IC50** (the concentration that inhibits 50% of the antennal response) and the **LOEC** (Lowest Observed Effect Concentration) [1].

The workflow for this experimental method is as follows:



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Pre-Lethal Ataxia Test

This protocol evaluates the neuro-muscular toxicity of the compounds by observing the onset of paralysis, a pre-lethal symptom [1].

- **Objective:** To determine the dose of IVM and MOX that causes irreversible ataxia (loss of muscle coordination) and paralysis in adult dung beetles [1].
- **Test Organism:** Adult dung beetles (e.g., *Scarabaeus cicatricosus*) [1].
- **Dosing:** Beetles are fed dung spiked with known concentrations of IVM or MOX, and the actual quantity of drug ingested is measured [1].
- **Procedure:**
 - Treated beetles are observed daily for symptoms of neuro-muscular impairment.
 - Symptoms recorded include **partial paralysis**, **ataxia** (uncoordinated movement), and **total paralysis** [1] [3].
- **Data Analysis:** The time until ataxia appears is recorded. Data is fitted to inhibitor vs. response models to interpolate the **pLC50** (the ingested dose that causes paralysis in 50% of the test individuals) [1].

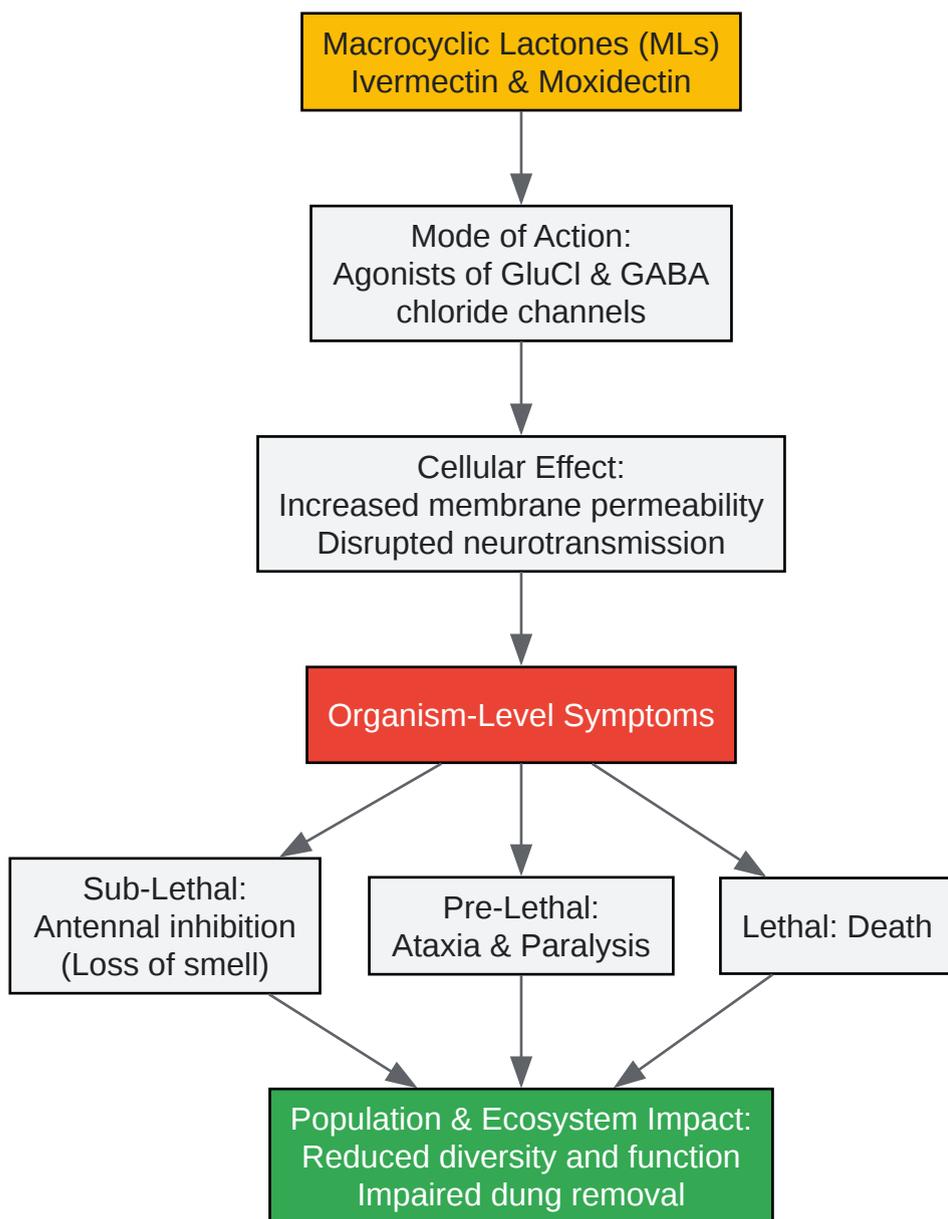
Ecological and Practical Implications

The experimental data has significant real-world consequences for pasture ecosystems and livestock management.

- **Mechanism of Action:** Both drugs are macrocyclic lactones that act as agonists on glutamate-gated and GABA-gated chloride channels in nerve and muscle cells of invertebrates. This leads to disrupted neural transmission, inhibition of antennal response, ataxia, paralysis, and death [1] [4].
- **Ecosystem Impact:** Dung beetles provide crucial ecosystem services, including dung removal, soil aeration, parasite control, and nutrient cycling [5]. IVM use has been linked to **long-term decreases in dung beetle species richness and functionality** in field settings, reducing the rate of dung decomposition and leading to dung accumulation [3] [5].
- **Management Recommendations:** Some researchers and advisory bodies suggest that **moxidectin serves as a less harmful alternative** for parasite control where effective [3] [6]. Other strategies to mitigate harm include:
 - Using targeted (selective) treatments rather than blanket dosing [6].
 - Poo-picking from pastures shortly after treatment [6].
 - Administering anthelmintics during colder months when dung beetles are less active [6].

Pathways and Workflow Overview

The following diagram synthesizes the core logical relationships, from the drugs' biochemical action to their ultimate ecological impact.



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The evidence strongly supports the conclusion that **moxidectin** is less toxic to dung beetles than ivermectin. However, the choice of anthelmintic should be made within a broader integrated parasite management framework, considering factors like efficacy against target parasites and local environmental conditions.

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